

5-Hydroxy-7-methoxycoumarin: Laboratory Disposal & Handling Guide

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Compound of Interest

Compound Name: 5-Hydroxy-7-methoxycoumarin

CAS No.: 23053-61-4

Cat. No.: B12653517

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Executive Summary & Immediate Action

Do not dispose of **5-Hydroxy-7-methoxycoumarin** (5-H-7-MC) down the drain. While often occurring in natural products (e.g., Pelargonium species), this compound is a substituted coumarin derivative. It must be managed as Non-Halogenated Organic Waste intended for high-temperature incineration.

Critical Hazard:

- Primary: Skin, eye, and respiratory irritant (H315, H319, H335).[1]
- Secondary: Potential for photosensitization (common in coumarin backbones).
- Incompatibility: Violent reaction potential with strong oxidizing agents (perchlorates, permanganates).

Chemical Profile & Hazard Identification

To ensure proper segregation, you must understand the chemical properties that dictate waste compatibility.

Parameter	Specification
Chemical Name	5-Hydroxy-7-methoxycoumarin
Synonyms	5-Hydroxyherniarin; 7-Methoxy-5-hydroxycoumarin
CAS Number	484-12-8 (verify specific isomer batch)
Physical State	Solid (typically off-white to yellow powder)
Solubility	Low in water; Soluble in organic solvents (DMSO, Methanol)
RCRA Status	Not P-listed or U-listed; Manage as "Non-Regulated Chemical Waste" or "Hazardous" based on local protocol. [1] [2]
GHS Classification	Warning (Irritant)

Pre-Disposal Protocol: The "Why" Behind the Steps

A. Segregation Logic

Why? Coumarin rings are electron-rich systems. Mixing 5-H-7-MC with strong oxidizers (e.g., Nitric Acid, Chromic Acid) can lead to uncontrolled oxidation, heat generation, and potential fire.

- Action: Segregate strictly into Organic waste streams.
- Prohibition: Never place in "Oxidizing" or "Acid" waste containers.

B. Photosensitivity Management

Why? Coumarins can undergo photodimerization or degradation under UV light. While less critical for waste than for active reagents, degraded byproducts can alter the pH or reactivity of the waste container over time.

- Action: If the waste will be stored for >30 days, use amber glass or wrap the container in foil.

Step-by-Step Disposal Workflow

Scenario A: Solid Waste (Pure Powder or Spilled Material)

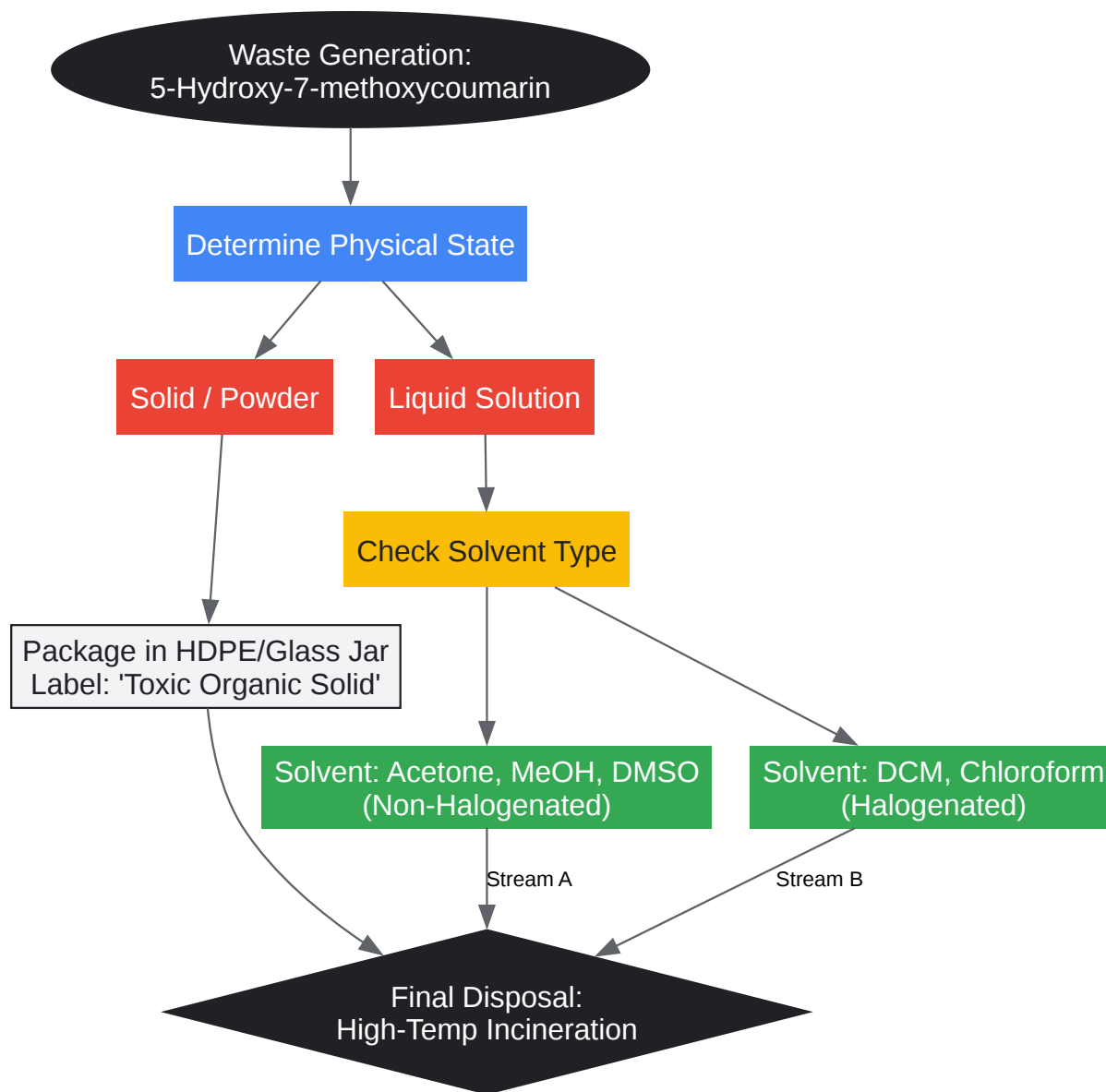
- Containment: Transfer the powder into a wide-mouth high-density polyethylene (HDPE) or glass jar.
- Labeling: Affix a hazardous waste tag.
 - Constituents: "**5-Hydroxy-7-methoxycoumarin**, solid."
 - Hazard Checkbox: "Irritant" and "Toxic" (Standard precautionary designation for bioactive coumarins).
- Debris: Contaminated gloves, weigh boats, and paper towels should be double-bagged in clear polyethylene bags and tied securely. Label as "Solid Debris Contaminated with Coumarins."

Scenario B: Liquid Waste (Dissolved in Solvents)

- Solvent Compatibility: Identify the solvent (e.g., DMSO, Methanol).
- Stream Selection:
 - Non-Halogenated: If dissolved in Methanol, Ethanol, or Acetone.
 - Halogenated: If dissolved in Dichloromethane (DCM) or Chloroform.
- Bulking: Pour into the appropriate carboy. Do not fill >90% to allow for vapor expansion.
- Rinsing: Triple-rinse the original vessel with the compatible solvent and add the rinsate to the waste container.

Visual Workflow: Decision Matrix

The following diagram outlines the logical flow for categorizing and disposing of 5-H-7-MC waste to ensure compliance and safety.



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Caption: Decision matrix for segregating **5-Hydroxy-7-methoxycoumarin** based on physical state and solvent carrier.

Regulatory Compliance & Environmental Fate

RCRA (Resource Conservation and Recovery Act)

Under US EPA regulations, **5-Hydroxy-7-methoxycoumarin** is not explicitly listed on the "P" (Acutely Toxic) or "U" (Toxic) lists [1]. However, the "Cradle-to-Grave" responsibility requires generators to characterize their waste.[3]

- Determination: Due to its biological activity and structural similarity to regulated coumarins (like Warfarin, though significantly less toxic), it should be treated as Hazardous Waste by characteristic (toxicity) to prevent environmental release.

Environmental Impact

Coumarins are alleiopathic agents in nature (inhibiting growth of other plants).

- Bioaccumulation: Moderate potential.
- Aquatic Toxicity: Harmful to aquatic life with long-lasting effects (H412).[4] Zero discharge to sewer systems is mandatory.

Emergency Procedures (Spills)

If a spill occurs during the disposal process:

- PPE Upgrade: Wear Nitrile gloves (double-gloved recommended) and a P95/N95 particulate respirator if powder is aerosolized.
- Dry Spill: Do not sweep dry dust (creates aerosols). Cover with a wet paper towel (dampened with water or ethanol) to suppress dust, then wipe up.
- Wet Spill: Absorb with vermiculite or a standard spill pad.
- Decontamination: Clean the surface with a dilute surfactant (soap and water) followed by an ethanol wipe to remove organic residues.

References

- United States Environmental Protection Agency (EPA).Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. RCRA Regulations. Retrieved from: [\[Link\]](#)

- PubChem.**5-Hydroxy-7-methoxycoumarin** Compound Summary. National Library of Medicine. Retrieved from: [[Link](#)]
- Occupational Safety and Health Administration (OSHA).Hazard Communication Standard: Safety Data Sheets. Retrieved from: [[Link](#)]

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